

The Environmental Fate of Desmethyl Formetanate: A Technical Guide

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Compound of Interest

Compound Name: *Desmethyl formetanate*

Cat. No.: *B15191703*

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Introduction

Desmethyl formetanate, chemically known as N-(3-(((methylamino)carbonyl)oxy)phenyl)formamide, is a primary degradation product of the insecticide and acaricide formetanate hydrochloride. Understanding the environmental fate of this metabolite is crucial for a comprehensive assessment of the potential long-term impacts of formetanate use. This technical guide provides an in-depth overview of the current knowledge regarding the environmental persistence, degradation, and mobility of **Desmethyl formetanate**. The information is compiled from various scientific sources and regulatory assessments, with a focus on providing quantitative data, detailed experimental methodologies, and a clear understanding of its transformation pathways.

Physicochemical Properties

While specific experimental data for the physicochemical properties of **Desmethyl formetanate** are not readily available in the public domain, its properties can be inferred from its chemical structure and the known properties of its parent compound, formetanate hydrochloride.

Table 1: Estimated Physicochemical Properties of **Desmethyl Formetanate**

Property	Estimated Value/Characteristic	Rationale/Source
Molecular Formula	C9H10N2O3	Chemical Structure
Molecular Weight	194.19 g/mol	Chemical Structure
Water Solubility	Likely to be soluble	Presence of polar functional groups (formamide, carbamate)
Vapor Pressure	Expected to be low	Non-volatile nature of similar carbamate compounds
Log Kow (Octanol-Water Partition Coefficient)	Likely to be low	Increased polarity compared to formetanate may lead to lower bioaccumulation potential

Environmental Degradation

The environmental degradation of **Desmethyl formetanate** is intrinsically linked to the degradation of its parent compound, formetanate hydrochloride. Formetanate is known to degrade in the environment through hydrolysis, photolysis, and biodegradation, with **Desmethyl formetanate** being a key intermediate.

Hydrolysis

Hydrolysis is a significant pathway for the degradation of formetanate, and by extension, influences the formation and subsequent degradation of **Desmethyl formetanate**. The rate of hydrolysis is highly dependent on pH.

Table 2: Hydrolysis Data for Formetanate Hydrochloride

pH	Temperature (°C)	Half-life (t½)	Reference
7.6	Not Specified	14.4 hours (for the formamidine group)	[1]
12.6	Not Specified	3.9 hours (for the formamidine group)	[1]

Studies have shown that the formamidine group of formetanate hydrochloride is more labile to hydrolysis than the carbamate group, especially under basic conditions[1]. This initial hydrolysis step leads to the formation of **Desmethyl formetanate**. Further hydrolysis of **Desmethyl formetanate** would likely involve the cleavage of the carbamate ester bond, leading to the formation of 3-formamidophenol.

Photodegradation

Photodegradation, or the breakdown of compounds by light, is another important process in the environmental dissipation of formetanate and its metabolites.

While specific photolysis studies on **Desmethyl formetanate** are not available, studies on the parent compound indicate its susceptibility to phototransformation in both soil and water. It is anticipated that **Desmethyl formetanate** would also undergo photodegradation, potentially through pathways involving the cleavage of the formamide or carbamate linkages, or transformations of the aromatic ring.

Biodegradation

Microbial activity in soil and water plays a crucial role in the degradation of formetanate and its metabolites. Biodegradation studies on formetanate indicate that it is not persistent in soil under aerobic conditions. The formation of **Desmethyl formetanate** is a key step in the aerobic soil metabolism of formetanate. Further microbial degradation of **Desmethyl formetanate** is expected to occur, ultimately leading to mineralization (the complete breakdown to carbon dioxide, water, and mineral salts).

Table 3: Soil Metabolism Data for Formetanate

Soil Type	Temperature (°C)	Half-life (t _{1/2})	Major Metabolites Identified	Reference
Not Specified	Not Specified	Not Specified	m-formaminophenyl -N-methylcarbamate (Desmethyl formetanate), m-formaminophenol , m-aminophenol	Inferred from degradation pathways

Mobility in Soil

The mobility of a pesticide and its metabolites in soil determines their potential to leach into groundwater or move into surface water via runoff. The soil organic carbon-water partitioning coefficient (K_{oc}) is a key parameter used to predict mobility.

Specific K_{oc} values for **Desmethyl formetanate** are not available. However, based on its chemical structure, which includes polar functional groups, it is expected to have a relatively low K_{oc} value, suggesting a potential for mobility in soil. The mobility will also be influenced by soil properties such as organic matter content, clay content, and pH.

Experimental Protocols

The following sections describe the general methodologies for key environmental fate studies, based on internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD). These protocols are essential for generating reliable data on the environmental behavior of substances like **Desmethyl formetanate**.

Hydrolysis (OECD Guideline 111)

Objective: To determine the rate of abiotic hydrolysis of a test substance in aqueous solutions at different pH values.

Methodology:

- Test System: Sterile aqueous buffer solutions at pH 4, 7, and 9.
- Test Substance Application: The test substance (e.g., radiolabelled **Desmethyl formetanate**) is added to the buffer solutions at a known concentration.
- Incubation: The solutions are incubated in the dark at a constant temperature (e.g., 25°C).
- Sampling and Analysis: Samples are taken at various time intervals and analyzed for the concentration of the parent compound and its degradation products using appropriate analytical techniques such as High-Performance Liquid Chromatography (HPLC) with radiometric detection or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Data Analysis: The degradation rate constants and half-lives are calculated for each pH.

Aerobic Soil Metabolism (OECD Guideline 307)

Objective: To determine the rate and route of degradation of a test substance in soil under aerobic conditions.

Methodology:

- Test System: Fresh soil samples with known characteristics (e.g., texture, organic carbon content, pH, microbial biomass).
- Test Substance Application: The test substance (typically ^{14}C -labelled) is applied to the soil at a concentration relevant to its agricultural use.
- Incubation: The treated soil is incubated in the dark at a constant temperature (e.g., 20°C) and moisture content. A continuous flow of carbon dioxide-free, humidified air is passed through the incubation vessels to maintain aerobic conditions.
- Trapping of Volatiles: Volatile organic compounds and $^{14}\text{CO}_2$ produced during degradation are trapped in appropriate solutions (e.g., ethylene glycol and potassium hydroxide).
- Sampling and Extraction: Soil samples are taken at various time intervals and extracted with suitable solvents to separate the parent compound and its metabolites.

- **Analysis:** The extracts, trapped volatiles, and unextracted soil residues are analyzed to identify and quantify the parent compound and its transformation products.
- **Data Analysis:** Degradation rates (DT₅₀ and DT₉₀ values) for the parent compound and major metabolites are calculated.

Phototransformation on Soil and in Water (OECD Guideline 316)

Objective: To determine the rate of photodegradation of a test substance on soil surfaces and in water when exposed to a light source simulating natural sunlight.

Methodology for Water:

- **Test System:** Sterile, buffered aqueous solutions.
- **Light Source:** A light source (e.g., xenon arc lamp) that simulates the spectral distribution of natural sunlight.
- **Test Substance Application:** The test substance is dissolved in the aqueous solution.
- **Irradiation:** The solutions are irradiated at a constant temperature. Dark controls are run in parallel to account for non-photolytic degradation.
- **Sampling and Analysis:** Samples are taken at different time points and analyzed for the parent compound and photoproducts.
- **Data Analysis:** The quantum yield and environmental half-life are calculated.

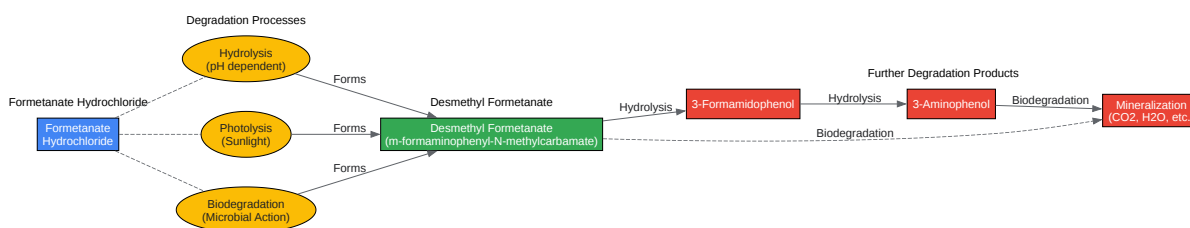
Methodology for Soil:

- **Test System:** Thin layers of soil on a suitable support.
- **Test Substance Application:** The test substance is applied uniformly to the soil surface.
- **Irradiation:** The soil samples are irradiated with a light source simulating sunlight. Dark controls are maintained under the same conditions but shielded from light.

- Sampling and Extraction: At various intervals, soil samples are extracted and analyzed.
- Data Analysis: The rate of photodegradation on the soil surface is determined.

Signaling Pathways and Logical Relationships

The degradation of formetanate to **Desmethyl formetanate** and its subsequent transformation can be visualized as a multi-step process influenced by various environmental factors.



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References

- 1. Relative stability of formamidine and carbamate groups in the bifunctional pesticide formetanate hydrochloride - PubMed [pubmed.ncbi.nlm.nih.gov]
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